

Solubility of 5-hydroxy-1H-indole-3-carbaldehyde in common organic solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-hydroxy-1H-indole-3-carbaldehyde

Cat. No.: B1309160

[Get Quote](#)

Solubility Profile of 5-hydroxy-1H-indole-3-carbaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **5-hydroxy-1H-indole-3-carbaldehyde**, a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.^[1] Understanding the solubility of this compound in common organic solvents is critical for its application in drug discovery, process development, and formulation.

While specific quantitative solubility data for **5-hydroxy-1H-indole-3-carbaldehyde** is not readily available in published literature, this guide provides solubility data for the closely related parent compound, indole-3-carboxaldehyde. The presence of a hydroxyl group at the 5-position is expected to increase the polarity and hydrogen-bonding capacity of the molecule, thereby influencing its solubility profile. Generally, this would suggest an increased solubility in polar protic solvents (e.g., alcohols) compared to the parent compound.

Predicted Physicochemical Properties

Property	Value
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol
Appearance	Light brown powder
Storage	0-8°C

Source: Chem-Impex

Solubility Data of Indole-3-carboxaldehyde

The following table summarizes the available quantitative solubility data for the parent compound, indole-3-carboxaldehyde, which serves as a useful proxy for estimating the solubility of its 5-hydroxy derivative.

Solvent	Chemical Class	Solubility (at ambient temperature)
Dimethyl Sulfoxide (DMSO)	Sulfoxide	~30 mg/mL ^[2] , ≥26.7 mg/mL ^[3] , 20 mg/mL (requires sonication) ^[4]
Dimethylformamide (DMF)	Amide	~30 mg/mL ^[2]
Ethanol (EtOH)	Alcohol	≥11.85 mg/mL ^[3]
Water	Aqueous	Insoluble ^{[3][4]} / Sparingly soluble ^[2]

Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solid compound like **5-hydroxy-1H-indole-3-carbaldehyde** in an organic solvent.

Materials and Equipment:

- **5-hydroxy-1H-indole-3-carbaldehyde**

- Selected organic solvents (e.g., methanol, ethanol, acetone, DMSO, ethyl acetate, toluene)
- Analytical balance
- Vials with screw caps
- Vortex mixer or magnetic stirrer
- Constant temperature bath or shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

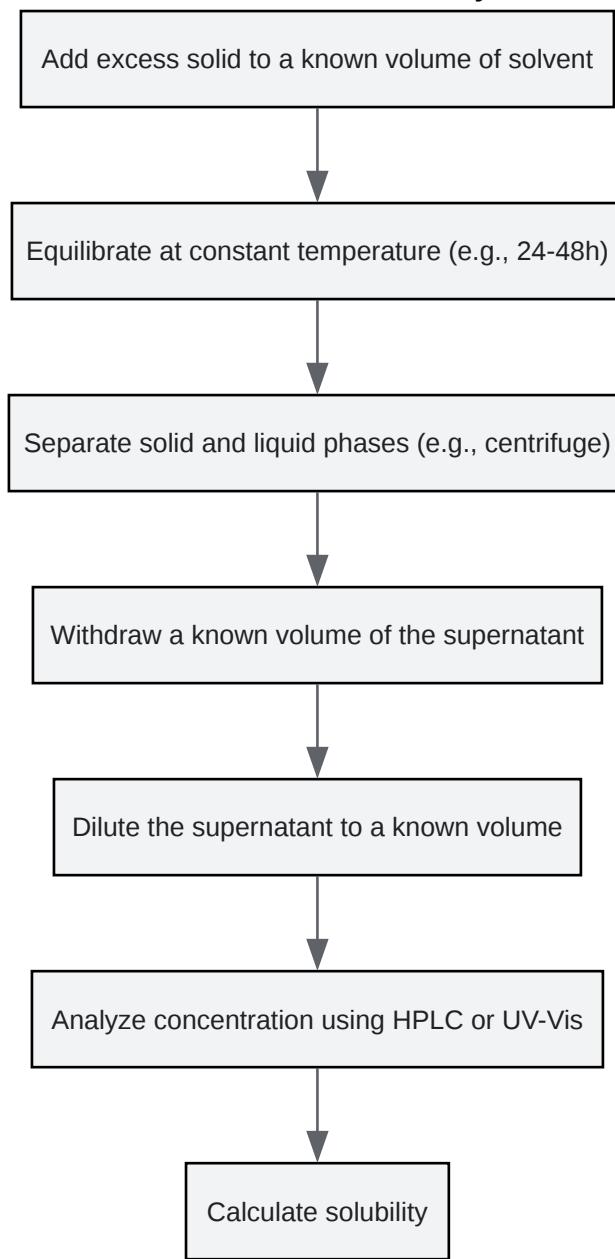
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-hydroxy-1H-indole-3-carbaldehyde** to a known volume of the selected solvent in a vial. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant. To avoid transferring any solid particles, it is recommended to centrifuge the vials and then sample the clear supernatant.
- Analysis of Solute Concentration:

- Accurately dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Determine the concentration of **5-hydroxy-1H-indole-3-carbaldehyde** in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation of Solubility:
 - Calculate the original concentration of the solute in the saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Experimental Workflow for Solubility Determination

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)

Caption: A flowchart of the key steps in determining the solubility of a solid compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. apexbt.com [apexbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Solubility of 5-hydroxy-1H-indole-3-carbaldehyde in common organic solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1309160#solubility-of-5-hydroxy-1h-indole-3-carbaldehyde-in-common-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com